

Handling and storage recommendations for GDC-0834 (S-enantiomer)

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Compound of Interest

Compound Name: GDC-0834 (S-enantiomer)

Cat. No.: B1663581

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Application Notes and Protocols for GDC-0834 (S-enantiomer)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed recommendations for the handling, storage, and use of **GDC-0834 (S-enantiomer)**, a potent and selective inhibitor of Bruton's tyrosine kinase (BTK). Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring accurate and reproducible experimental outcomes.

Compound Information

Parameter	Value
IUPAC Name	(S)-N-(3-(6-((4-(1,4-dimethyl-3-oxopiperazin-2-yl)phenyl)amino)-4-methyl-5-oxo-4,5-dihydropyrazin-2-yl)-2-methylphenyl)-4,5,6,7-tetrahydrobenzo[b]thiophene-2-carboxamide
Molecular Formula	C ₃₃ H ₃₆ N ₆ O ₃ S
Molecular Weight	596.74 g/mol
CAS Number	1133432-50-4

Storage Recommendations

Proper storage of **GDC-0834 (S-enantiomer)** is critical to prevent degradation and maintain its biological activity. Recommendations for both solid and solution forms are provided below.

Solid Form (Powder)

Storage Condition	Recommended Temperature	Shelf Life
Long-term	-20°C	Up to 3 years
Short-term	4°C	Up to 2 years

It is recommended to store the solid compound in a tightly sealed container, protected from light and moisture.

In Solution

Storage Condition	Recommended Temperature	Shelf Life
Long-term	-80°C	Up to 2 years
Short-term	-20°C	Up to 1 year

Stock solutions should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to compound degradation.

Solubility

GDC-0834 (S-enantiomer) exhibits limited solubility in aqueous solutions. The recommended solvent for preparing stock solutions is dimethyl sulfoxide (DMSO).

Solvent	Solubility
DMSO	≥ 32 mg/mL (≥ 53.62 mM)[1]
Water	Insoluble

Note on DMSO: Hygroscopic DMSO can significantly impact the solubility of the product. It is highly recommended to use newly opened, anhydrous DMSO for the preparation of stock solutions.

Experimental Protocols

Preparation of Stock Solutions

Materials:

- **GDC-0834 (S-enantiomer)** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes

Protocol:

- Equilibrate the vial of **GDC-0834 (S-enantiomer)** to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of the compound using an analytical balance.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock solution concentration (e.g., for a 10 mM stock solution, add 167.58 μ L of DMSO per 1 mg of GDC-0834).
- Vortex the solution thoroughly to ensure complete dissolution. Gentle warming (e.g., in a 37°C water bath) and sonication can be used to aid dissolution if necessary.
- Aliquot the stock solution into single-use volumes in sterile polypropylene tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Protocol for Assessing Solution Stability

This protocol provides a general framework for assessing the stability of GDC-0834 in a specific solvent and storage condition.

Materials:

- Prepared stock solution of **GDC-0834 (S-enantiomer)**
- Solvent of interest (e.g., cell culture medium, buffer)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Appropriate HPLC column (e.g., C18)
- Incubators or environmental chambers set to desired storage temperatures

Protocol:

- Dilute the GDC-0834 stock solution to the final working concentration in the solvent of interest.
- Prepare multiple, identical aliquots of the solution.
- Establish a "time zero" sample by immediately analyzing one aliquot via HPLC to determine the initial peak area of GDC-0834.
- Store the remaining aliquots under the desired experimental conditions (e.g., 4°C, room temperature, 37°C).
- At predetermined time points (e.g., 1, 2, 4, 8, 24, 48 hours), retrieve an aliquot from each storage condition.
- Analyze the samples by HPLC using the same method as the "time zero" sample.
- Calculate the percentage of GDC-0834 remaining at each time point relative to the "time zero" sample. The formula is: $\% \text{ Remaining} = (\text{Peak Area at Time X} / \text{Peak Area at Time 0}) * 100$
- Plot the percentage of remaining GDC-0834 against time to determine the stability profile.

Metabolic Stability Considerations

A critical characteristic of GDC-0834 is its metabolic instability, particularly in human-derived in vitro systems. The compound undergoes rapid amide hydrolysis, primarily mediated by aldehyde oxidase (AO) and carboxylesterases (CES) present in the liver cytosol. This leads to the formation of an inactive aniline metabolite.

This high rate of metabolism in human systems resulted in very low systemic exposure in clinical trials.^{[2][3][4][5]} Researchers should be aware of this property when designing and interpreting in vitro and in vivo experiments, especially those involving human cells, tissues, or animal models with humanized livers.

Safety and Handling

As with any chemical compound, appropriate safety precautions should be taken when handling **GDC-0834 (S-enantiomer)**.

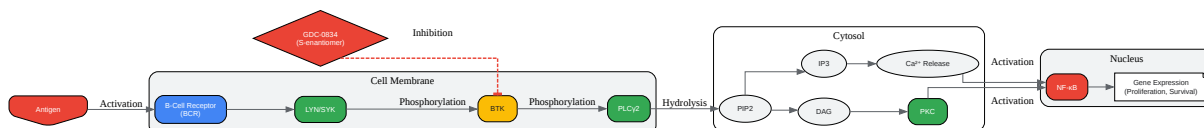
- **Personal Protective Equipment (PPE):** Wear a lab coat, safety glasses, and chemical-resistant gloves.
- **Handling:** Avoid inhalation of dust and direct contact with skin and eyes. Handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations.

For comprehensive safety information, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier.

Visualizations

Bruton's Tyrosine Kinase (BTK) Signaling Pathway

GDC-0834 is a potent inhibitor of Bruton's tyrosine kinase (BTK), a key enzyme in the B-cell receptor (BCR) signaling pathway. Inhibition of BTK blocks the downstream signaling cascade that is crucial for B-cell proliferation, differentiation, and survival.

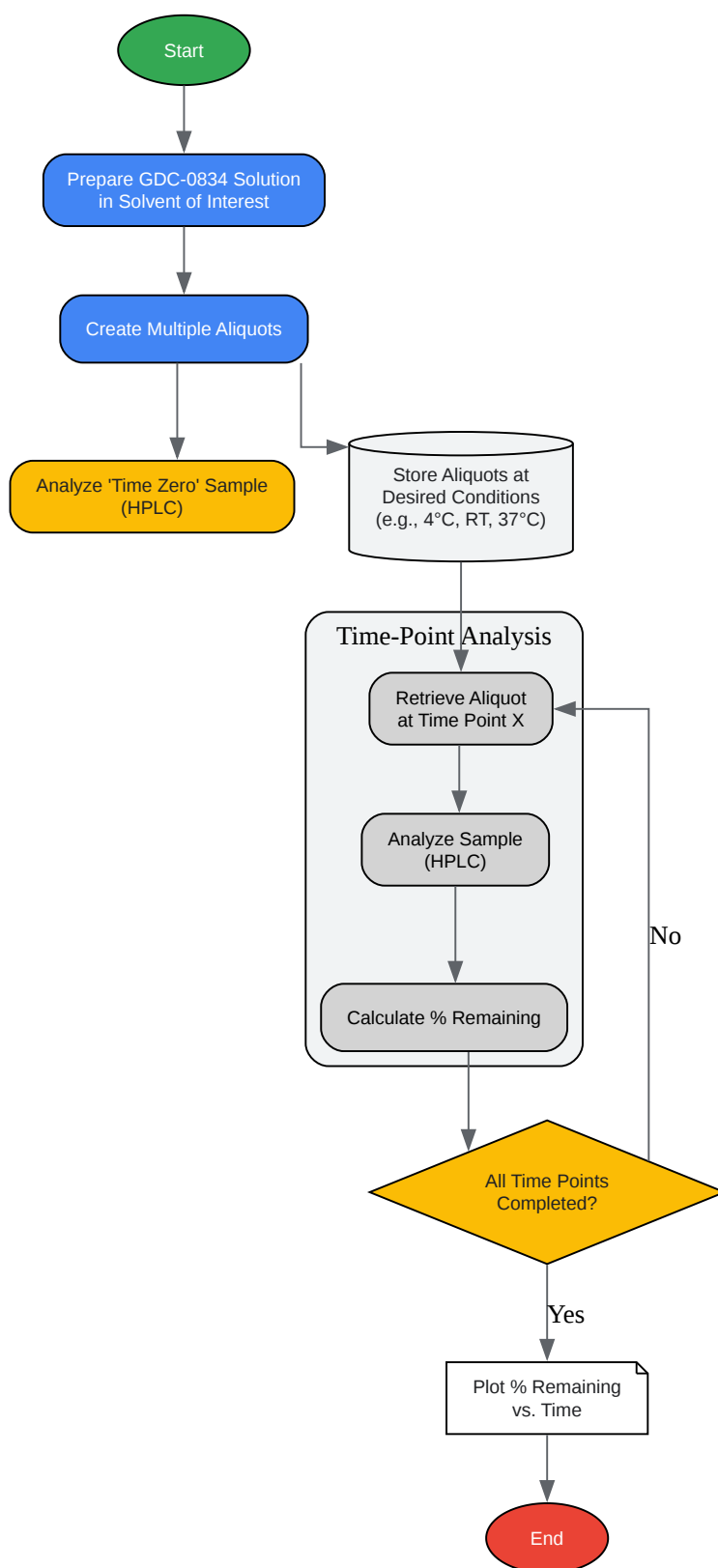


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Caption: BTK Signaling Pathway and the inhibitory action of GDC-0834.

Experimental Workflow for Solution Stability Assessment

The following diagram illustrates a typical workflow for determining the stability of GDC-0834 in a solution over time.



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Caption: Workflow for assessing the stability of GDC-0834 in solution.

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